

# Proper Disposal of Sparstolonin B: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *sparstolonin B*

Cat. No.: *B610932*

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For immediate reference, treat **sparstolonin B** as a hazardous chemical waste. Due to its classification as a skin and eye irritant, direct disposal into standard laboratory trash or sewer systems is strictly prohibited. This guide provides essential safety and logistical information for the proper handling and disposal of **sparstolonin B**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

## Key Safety and Handling Information

**Sparstolonin B** is a research chemical identified as a skin and eye irritant.<sup>[1]</sup> All handling and disposal procedures must be conducted in accordance with your institution's environmental health and safety (EHS) guidelines.

Personal Protective Equipment (PPE) is mandatory when handling **sparstolonin B**:

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat is required to prevent skin contact.

## Sparstolonin B Properties

A summary of the key properties of **sparstolonin B** is provided in the table below.

Property	Value	Source
CAS Number	1259330-61-4	[2]
Molecular Formula	C15H8O5	[2]
Molecular Weight	268.2 g/mol	[2]
Appearance	Solid	[2]
Solubility	10 mg/mL in DMSO	[2]
GHS Hazard Codes	H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[1]

## Step-by-Step Disposal Procedures

### 1. Unused or Expired **Sparstolonin B** (Solid):

- **Container:** Ensure the original container is securely sealed. If the original container is damaged, transfer the material to a new, compatible, and properly labeled container.
- **Labeling:** The container must be clearly labeled as "Hazardous Waste" and include the chemical name ("**Sparstolonin B**"), CAS number, and the associated hazard warnings (Skin and Eye Irritant).
- **Storage:** Store the labeled container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- **Disposal:** Arrange for pickup and disposal by your institution's certified hazardous waste management service.

### 2. **Sparstolonin B** Solutions (e.g., in DMSO):

- **Container:** Use a designated, leak-proof, and chemically compatible container for liquid hazardous waste.
- **Labeling:** Label the container as "Hazardous Waste" and list all components, including the solvent (e.g., "**Sparstolonin B** in DMSO"). Include the approximate concentration and

hazard warnings.

- Storage: Store in the designated hazardous waste accumulation area.
- Disposal: Dispose of through your institution's hazardous waste management service. Do not pour **sparstolonin B** solutions down the drain.

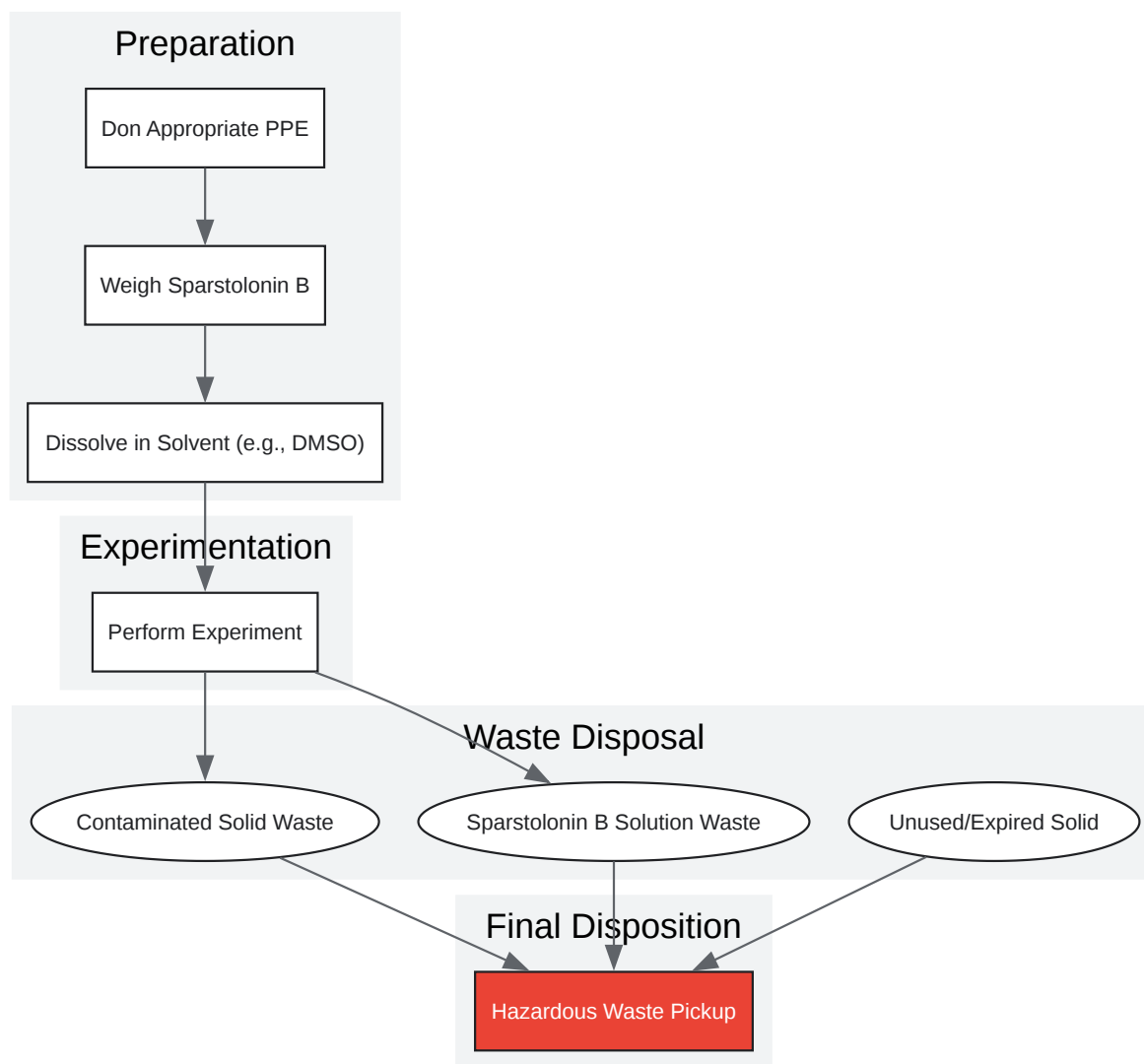
### 3. Contaminated Materials:

- Items: This includes personal protective equipment (gloves, etc.), weigh boats, pipette tips, and any other materials that have come into direct contact with **sparstolonin B**.
- Collection: Place all contaminated solid waste into a designated, clearly labeled hazardous waste bag or container.
- Disposal: Dispose of as solid hazardous waste through your institution's EHS-approved procedures.

## Experimental Workflow for Handling and Disposal

The following diagram illustrates the general workflow for experiments involving **sparstolonin B**, from preparation to the final disposal of waste.

## Experimental Workflow for Sparstolonin B



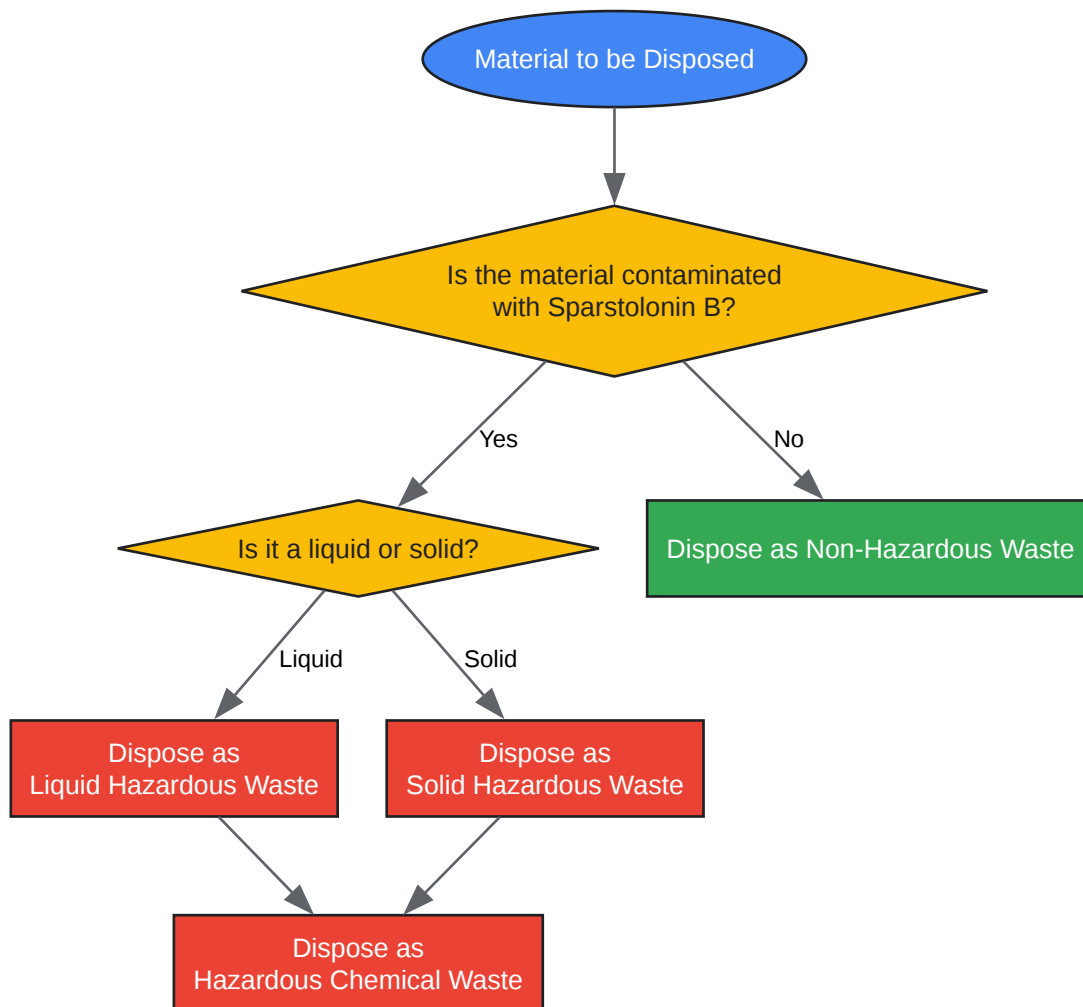
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## Sparstolonin B Experimental Workflow

## Disposal Decision Pathway

This diagram outlines the decision-making process for the disposal of materials related to **sparstolonin B**.

### Sparstolonin B Disposal Decision Pathway



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### Disposal Decision Pathway

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## References

- 1. Sparstolenin B | C<sub>15</sub>H<sub>8</sub>O<sub>5</sub> | CID 135659042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
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